

In Vitro Antibacterial Spectrum of Antibacterial Agent 200: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Antibacterial agent 200

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This document provides a detailed overview of the in vitro antibacterial spectrum of **Antibacterial Agent 200**, presenting key quantitative data, experimental methodologies, and visual workflows. It is intended for researchers, scientists, and drug development professionals engaged in antimicrobial research.

Data Presentation: Quantitative Antibacterial Activity

The in vitro antibacterial activity of **Antibacterial Agent 200** was evaluated against a panel of clinically relevant Gram-positive and Gram-negative bacteria. The primary metrics for this evaluation are the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC).

Minimum Inhibitory Concentration (MIC)

The MIC is defined as the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation. The data presented below was determined using the broth microdilution method according to Clinical and Laboratory Standards Institute (CLSI) guidelines.

Table 1: Minimum Inhibitory Concentration (MIC) of **Antibacterial Agent 200** against Gram-Positive Bacteria

Bacterial Strain	ATCC Number	MIC (µg/mL)
Staphylococcus aureus	29213	0.5
Staphylococcus epidermidis	12228	1
Enterococcus faecalis	29212	2
Streptococcus pneumoniae	49619	0.25
Bacillus subtilis	6633	4

Table 2: Minimum Inhibitory Concentration (MIC) of **Antibacterial Agent 200** against Gram-Negative Bacteria

Bacterial Strain	ATCC Number	MIC (µg/mL)
Escherichia coli	25922	4
Pseudomonas aeruginosa	27853	16
Klebsiella pneumoniae	700603	8
Acinetobacter baumannii	19606	32
Salmonella enterica	14028	8

Experimental Protocols

The following protocols detail the standardized methods used to determine the MIC and MBC values for **Antibacterial Agent 200**.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC was determined using the broth microdilution method in 96-well microtiter plates.

- Preparation of Bacterial Inoculum:
 - Bacterial strains were cultured on appropriate agar plates (e.g., Mueller-Hinton Agar) for 18-24 hours at 37°C.
 - A few colonies were suspended in sterile saline to match the turbidity of a 0.5 McFarland standard, corresponding to approximately $1-2 \times 10^8$ CFU/mL.
 - The standardized bacterial suspension was further diluted in Cation-Adjusted Mueller-Hinton Broth (CAMHB) to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in the test wells.
- Preparation of **Antibacterial Agent 200** Dilutions:
 - A stock solution of **Antibacterial Agent 200** was prepared in a suitable solvent.
 - Serial two-fold dilutions of the agent were prepared in CAMHB directly in the 96-well plates to achieve a range of concentrations (e.g., from 128 µg/mL to 0.125 µg/mL).
- Inoculation and Incubation:
 - Each well containing the diluted antibacterial agent was inoculated with the prepared bacterial suspension.
 - Control wells were included: a positive control (broth + inoculum, no drug) and a negative control (broth only, no inoculum).
 - The plates were incubated at 37°C for 18-24 hours under ambient air conditions.
- Interpretation of Results:
 - The MIC was visually determined as the lowest concentration of **Antibacterial Agent 200** that completely inhibited the visible growth of the bacteria.

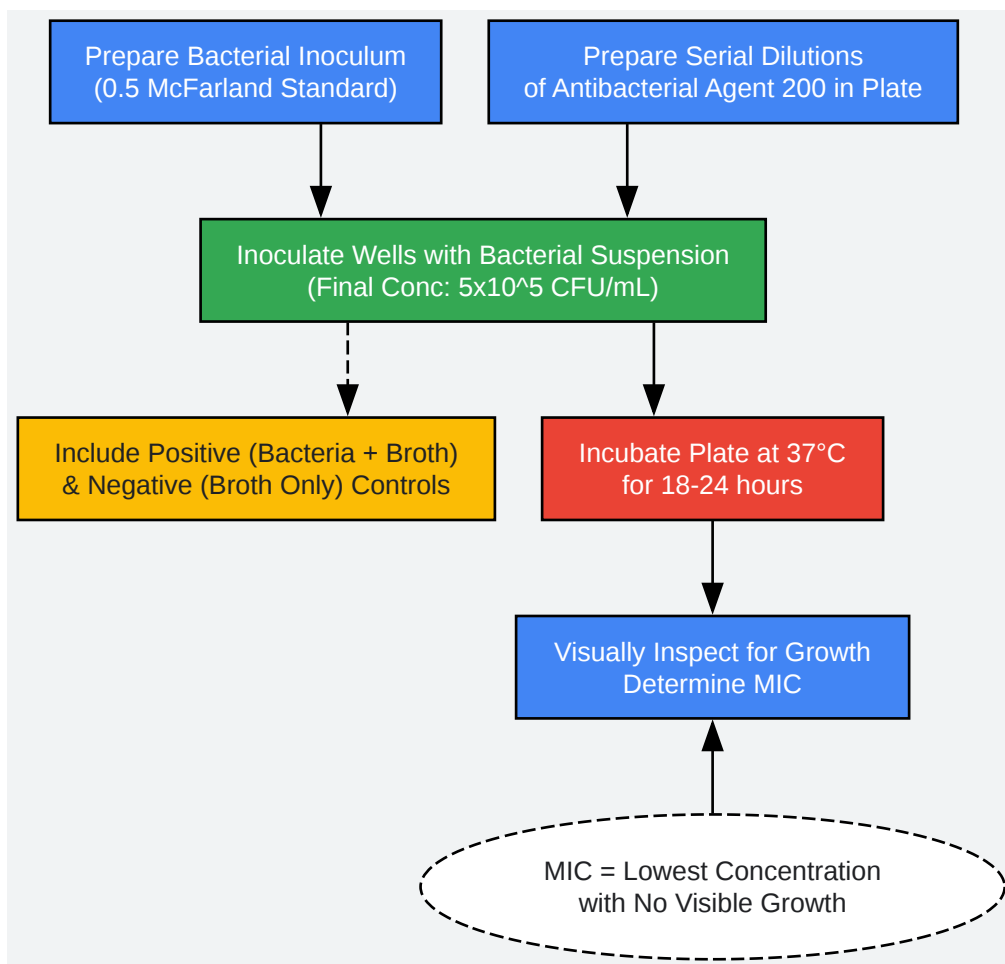
Determination of Minimum Bactericidal Concentration (MBC)

The MBC is the lowest concentration of an antibacterial agent required to kill a particular bacterium.

- Subculturing from MIC plates:
 - Following the determination of the MIC, a 10 μ L aliquot was taken from each well that showed no visible growth (i.e., at and above the MIC).
 - The aliquot was spot-plated onto an appropriate agar medium (e.g., Mueller-Hinton Agar) that does not contain any antibacterial agent.
- Incubation:
 - The agar plates were incubated at 37°C for 18-24 hours.
- Interpretation of Results:
 - The MBC was determined as the lowest concentration of **Antibacterial Agent 200** that resulted in a $\geq 99.9\%$ reduction in the initial inoculum count (i.e., $\leq 0.1\%$ survival).

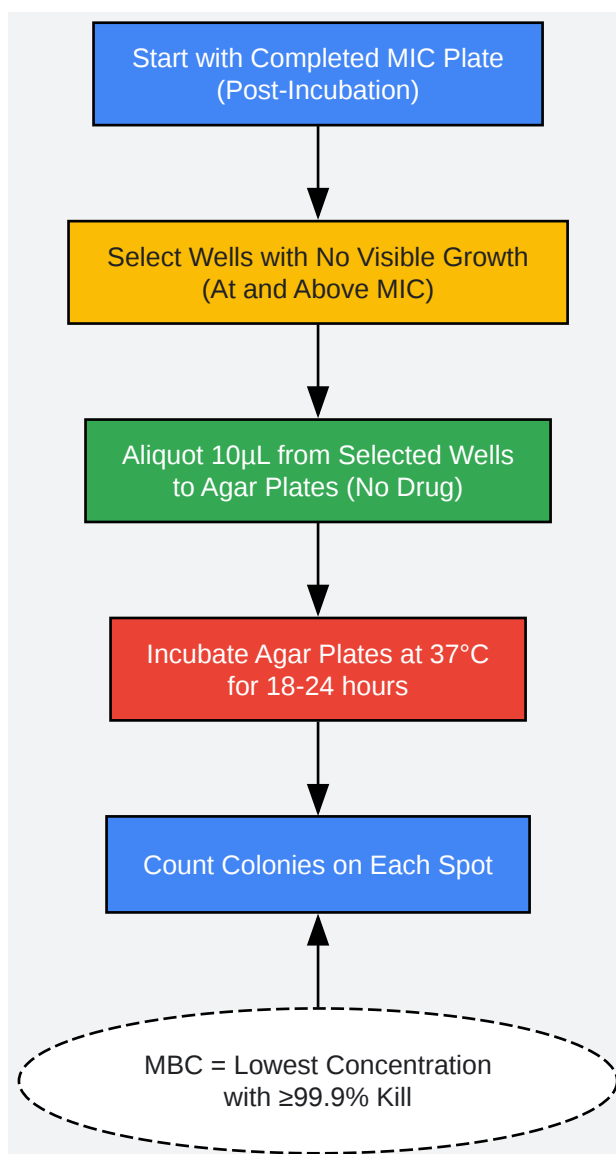
Visualizations: Workflows and Pathways

The following diagrams illustrate the experimental workflows for determining the antibacterial spectrum of **Antibacterial Agent 200**.



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Caption: Experimental workflow for the determination of Minimum Inhibitory Concentration (MIC).



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Caption: Experimental workflow for the determination of Minimum Bactericidal Concentration (MBC).

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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